

# Butalamine: A Technical Overview of its Molecular Structure and Vasodilatory Activity

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## Compound of Interest

Compound Name: **Butalamine**

Cat. No.: **B1668079**

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## Abstract

**Butalamine** is a peripheral vasodilator with local anesthetic properties.<sup>[1]</sup> This technical guide provides a comprehensive overview of the current understanding of **Butalamine**'s molecular structure, its mechanism of action as a calcium channel blocker, and its resulting vasodilatory effects. While detailed quantitative data and specific experimental protocols are not extensively available in publicly accessible literature, this document synthesizes the existing knowledge to serve as a foundational resource for researchers and drug development professionals.

## Molecular Structure and Chemical Properties

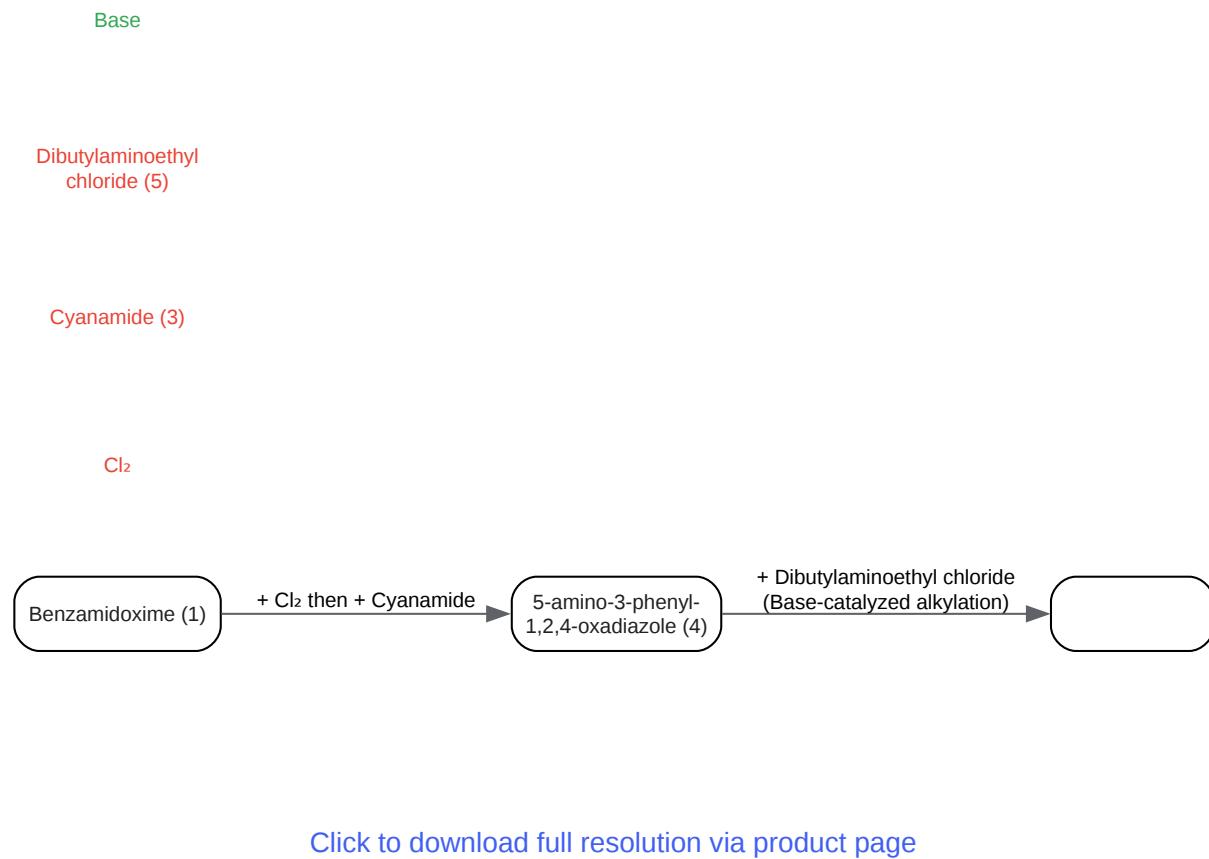
**Butalamine**, chemically known as N,N-Dibutyl-N'-(3-phenyl-1,2,4-oxadiazol-5-yl)ethane-1,2-diamine, is an organic compound belonging to the phenyloxadiazole class.<sup>[2]</sup>

Property	Value	Source
IUPAC Name	N,N-Dibutyl-N'-(3-phenyl-1,2,4-oxadiazol-5-yl)ethane-1,2-diamine	[3]
Synonyms	Butalamine, Butalamina, Butalaminum	DrugBank Online
CAS Number	22131-35-7	[3]
Chemical Formula	C <sub>18</sub> H <sub>28</sub> N <sub>4</sub> O	[3]
Molar Mass	316.449 g/mol	
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	

## Synthesis of Butalamine

The synthesis of **Butalamine** involves a two-step process starting from benzamidoxime.

- Formation of 5-amino-3-phenyl-1,2,4-oxadiazole: Benzamidoxime is reacted with chlorine, followed by a subsequent reaction with cyanamide to yield the intermediate, 5-amino-3-phenyl-1,2,4-oxadiazole.
- Alkylation: The intermediate is then subjected to a base-catalyzed alkylation with dibutylaminoethyl chloride to complete the synthesis of **Butalamine**.



**Figure 1:** Synthesis pathway of **Butalamine**.

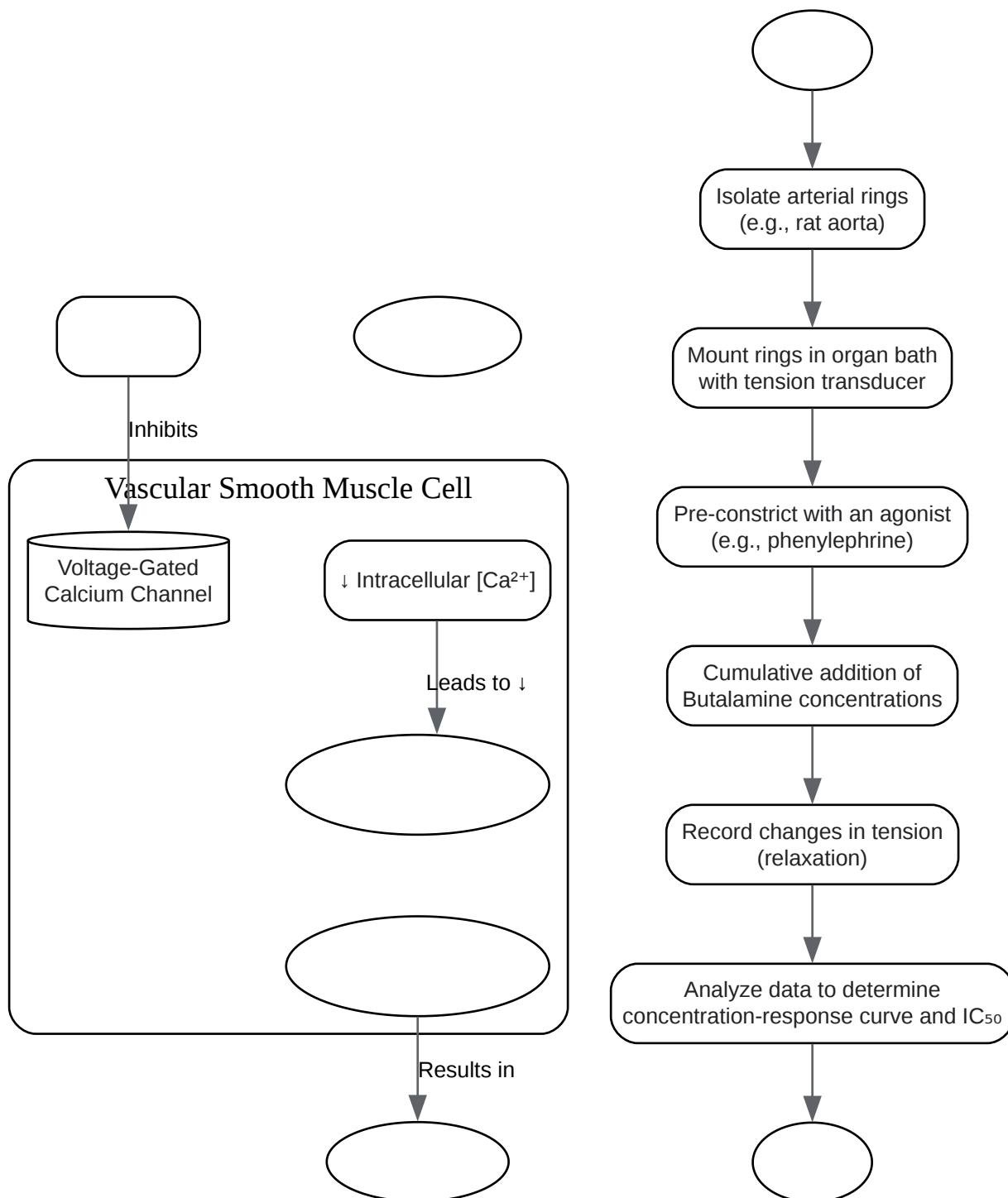
## Detailed Experimental Protocol

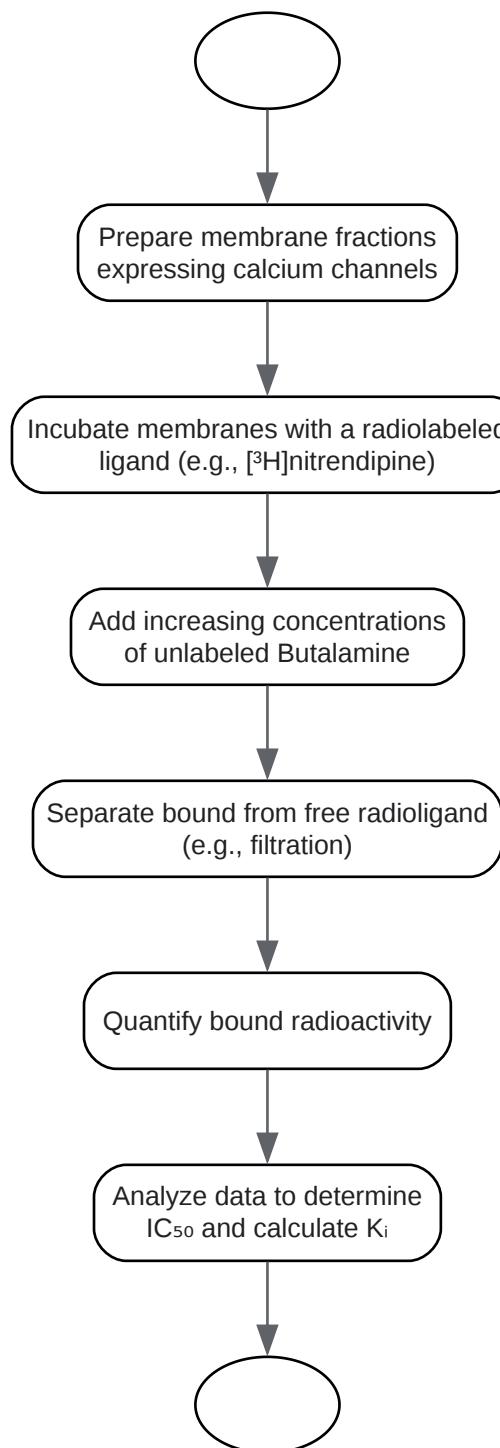
Detailed, step-by-step experimental protocols for the synthesis and purification of **Butalamine** are not readily available in the public domain. Researchers would need to refer to the primary patent literature (FR3334M, U.S. Patent 3,338,899) for potential specifics on reaction conditions, solvents, purification methods, and characterization data.

## Mechanism of Action and Pharmacological Activity

**Butalamine** functions as a peripheral vasodilator by inducing the relaxation of vascular smooth muscle. This effect is primarily achieved through the inhibition of calcium ion influx into smooth muscle cells. By blocking voltage-gated calcium channels, **Butalamine** reduces the intracellular calcium concentration required for muscle contraction, leading to vasodilation and improved blood flow.

In addition to its primary vasodilatory action, **Butalamine** has been reported to possess local anesthetic, analgesic, and anti-inflammatory properties. Early research from 1976 suggested that it has a stimulating effect on blood flow without significantly affecting the cardiovascular system and exhibits low toxicity in animal models.





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## References

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- 2. go.drugbank.com [go.drugbank.com]
- 3. Butalamine - Wikipedia [en.wikipedia.org]
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